

# Application Notes and Protocols for 4-hydroxy-1H-indole-6-carboxylic acid

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## Compound of Interest

Compound Name: 4-Hydroxy-1H-indole-6-carboxylic acid

Cat. No.: B1322728

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed procedures for the safe handling, storage, and use of **4-hydroxy-1H-indole-6-carboxylic acid** (CAS No: 40990-52-1), a key intermediate in pharmaceutical development and biochemical research. Adherence to these protocols is crucial for ensuring personnel safety, maintaining compound integrity, and achieving reproducible experimental outcomes.

## Physicochemical and Safety Data

While specific experimental data for some physicochemical properties of **4-hydroxy-1H-indole-6-carboxylic acid** are not readily available in the literature, the following table summarizes known information and data from structurally related compounds to provide general guidance.

Property	Value/Information	Source/Notes
Molecular Formula	C <sub>9</sub> H <sub>7</sub> NO <sub>3</sub>	---
Molecular Weight	177.16 g/mol	---
Appearance	Brown or grey solid	[1]
Purity	≥ 98% (HPLC)	[1]
Storage Temperature	2-8°C, Keep in a dark place, sealed in a dry environment.	[2]
Solubility	Specific quantitative data in common solvents like DMSO, ethanol, and water is not readily available. As a phenolic acid, it is expected to have better solubility in organic polar solvents like DMSO and ethanol compared to water. The methyl ester derivative is reported to be slightly soluble in water (2.5 g/L at 25°C).	General chemical principles,[3]
Thermal Stability	Specific thermal decomposition temperature is not available. Handle with care at elevated temperatures.	General guidance for carboxylic acids.
Hazard Statements	H315: Causes skin irritation.H319: Causes serious eye irritation.H335: May cause respiratory irritation.	[2]
Precautionary Statements	P261: Avoid breathing dust/fume/gas/mist/vapors/spray.P280: Wear protective gloves/protective clothing/eye protection/face protection.P302+P352: IF ON	[2]

SKIN: Wash with plenty of water. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

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## Experimental Protocols

### Protocol for Preparation of a Stock Solution in DMSO

This protocol outlines the steps for preparing a stock solution of **4-hydroxy-1H-indole-6-carboxylic acid** in dimethyl sulfoxide (DMSO).

Materials:

- **4-hydroxy-1H-indole-6-carboxylic acid** powder
- Anhydrous DMSO (cell culture grade or equivalent)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettors and sterile tips

Procedure:

- **Pre-weighing Preparation:** In a chemical fume hood, allow the container of **4-hydroxy-1H-indole-6-carboxylic acid** to equilibrate to room temperature before opening to prevent moisture condensation.
- **Weighing:** Tare a sterile microcentrifuge tube on a calibrated analytical balance. Carefully weigh the desired amount of the compound into the tube.

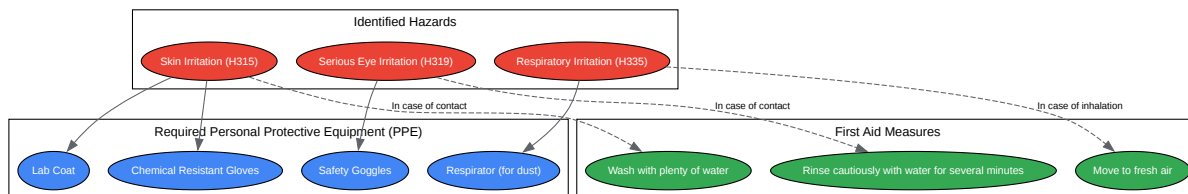
- **Solvent Addition:** Add the calculated volume of anhydrous DMSO to the tube to achieve the desired stock concentration.
- **Dissolution:** Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be applied to aid dissolution, but monitor for any signs of degradation.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C or -80°C in tightly sealed, light-protecting tubes.

## Visualized Workflows and Pathways

The following diagrams illustrate key procedures and logical relationships for handling and storing **4-hydroxy-1H-indole-6-carboxylic acid**.



## Workflow for Handling and Storage



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### Safety and First Aid Relationships

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## References

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- 2. Computational pharmacology and computational chemistry of 4-hydroxyisoleucine: Physicochemical, pharmacokinetic, and DFT-based approaches - PMC [pmc.ncbi.nlm.nih.gov]
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